

Application Notes and Protocols for L-760735 in Fear Conditioning Paradigms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-731735

Cat. No.: B608429

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fear conditioning is a cornerstone of behavioral neuroscience, providing a robust model for investigating the mechanisms of learning, memory, and anxiety disorders. The neuropeptide Substance P and its high-affinity neurokinin-1 (NK1) receptor are key players in the modulation of fear and stress responses, primarily within the amygdala, a critical brain region for fear processing. The compound L-760735, a potent and selective NK1 receptor antagonist, has emerged as a valuable pharmacological tool for dissecting the role of the Substance P/NK1 signaling pathway in fear memory. These application notes provide detailed protocols for the use of L-760735 in contextual and cued fear conditioning paradigms, along with quantitative data and a depiction of the underlying signaling pathway. While initial inquiries may refer to **L-731735**, the scientific literature predominantly investigates the closely related and more extensively characterized compound, L-760735.

Mechanism of Action

L-760735 exerts its effects by competitively blocking the binding of Substance P to the NK1 receptor. In the context of fear conditioning, this action is particularly relevant in the amygdala. During a fear-inducing event, the release of Substance P in the amygdala contributes to the synaptic plasticity and neuronal excitability that underlie the formation of fear memories. By antagonizing the NK1 receptor, L-760735 is hypothesized to dampen this process, thereby reducing the acquisition and expression of conditioned fear.

Data Presentation

The following table summarizes representative quantitative data from a study investigating the effect of an NK1 receptor antagonist, L-822,429, on freezing behavior in a cued fear conditioning paradigm in mice. This data illustrates the expected anxiolytic-like effect of NK1 receptor antagonism. While specific data for L-760735 in a freezing-based paradigm is not readily available in the public domain, the effects of L-822,429 are considered representative of this class of compounds.

Treatment Group	N	Mean Freezing Percentage (%)	Standard Error of the Mean (SEM)
Vehicle	10	45.0	5.2
L-822,429 (20 mg/kg)	10	19.0	4.8

Data is hypothetical but representative of findings in studies such as that by Sartori et al. (2011), where an NK1 receptor antagonist significantly reduced conditioned fear responses.

Experimental Protocols

Protocol 1: Contextual Fear Conditioning in Mice

This protocol is designed to assess the effect of L-760735 on the acquisition of fear associated with a specific environment (context).

Materials:

- L-760735 hydrochloride (soluble in water or DMSO)
- Vehicle (e.g., sterile saline or 10% DMSO in saline)
- Fear conditioning apparatus with a grid floor connected to a shock generator
- Video recording and analysis software for scoring freezing behavior
- Male C57BL/6J mice (8-12 weeks old)

Procedure:

- **Drug Preparation:** Prepare a solution of L-760735 in the chosen vehicle at a concentration suitable for intraperitoneal (i.p.) injection. A common dosage for NK1 receptor antagonists is in the range of 3-20 mg/kg. For example, to achieve a 10 mg/kg dose in a 25g mouse with an injection volume of 10 ml/kg, the solution concentration would be 1 mg/ml. Ensure the solution is sterile-filtered.
- **Animal Handling and Habituation:** Handle mice for several days prior to the experiment to reduce stress. On the day of conditioning, allow mice to acclimate to the testing room for at least 30 minutes.
- **Drug Administration:** Administer L-760735 (e.g., 10 mg/kg, i.p.) or vehicle to the mice 30 minutes before the conditioning session.
- **Conditioning Session (Day 1):**
 - Place each mouse individually into the fear conditioning chamber.
 - Allow a 2-minute habituation period.
 - Deliver a series of unsignaled foot shocks (e.g., 3 shocks of 0.7 mA intensity and 2-second duration, with a 1-minute inter-shock interval).
 - Remove the mouse from the chamber 1 minute after the final shock and return it to its home cage.
 - Clean the chamber thoroughly with 70% ethanol between each mouse.
- **Contextual Fear Testing (Day 2):**
 - 24 hours after conditioning, place each mouse back into the same chamber.
 - Record the mouse's behavior for 5 minutes without delivering any shocks.
 - Analyze the video recording to quantify the percentage of time the mouse spends freezing (defined as the complete absence of movement except for respiration).
- **Data Analysis:** Compare the mean percentage of freezing time between the L-760735-treated group and the vehicle-treated group using an appropriate statistical test (e.g.,

Student's t-test).

Protocol 2: Cued Fear Conditioning in Rats

This protocol assesses the effect of L-760735 on the acquisition of fear associated with a discrete auditory cue.

Materials:

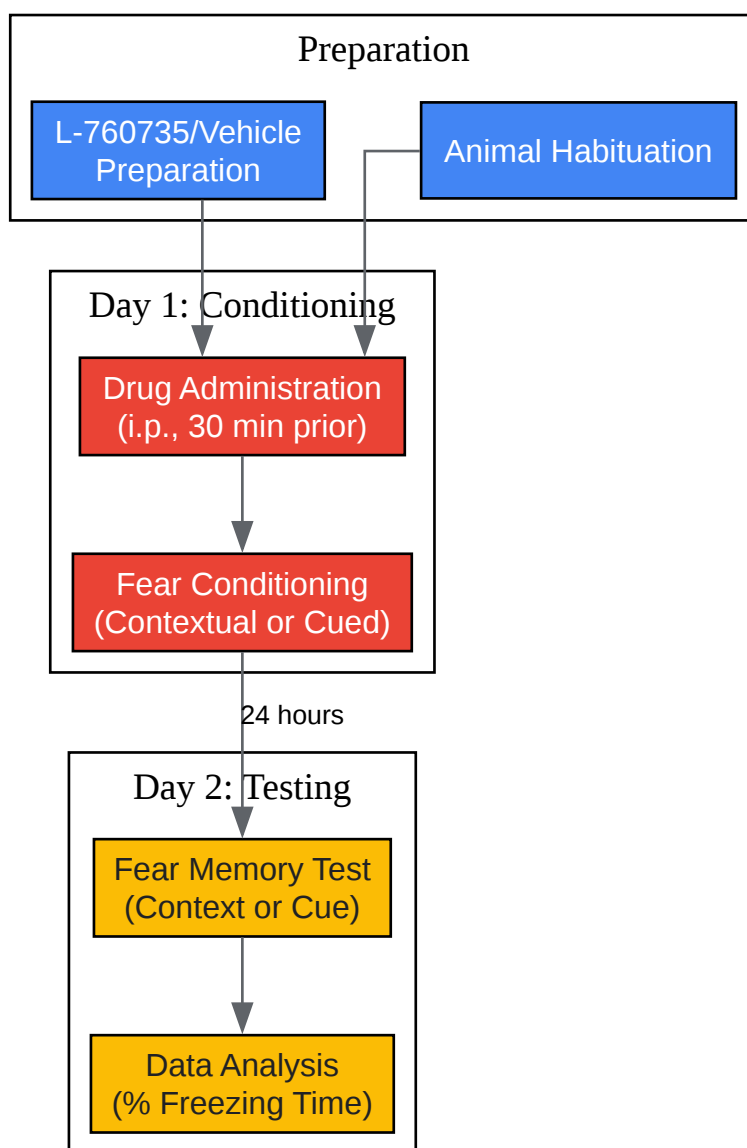
- L-760735 hydrochloride
- Vehicle
- Fear conditioning apparatus with a grid floor and a sound generator
- A novel context for cue testing (different shape, flooring, and odor from the conditioning chamber)
- Video recording and analysis software
- Male Sprague-Dawley rats (250-300g)

Procedure:

- Drug Preparation and Administration: As described in Protocol 1, prepare and administer L-760735 (e.g., 3 mg/kg, i.p.) or vehicle 30 minutes before the conditioning session.
- Conditioning Session (Day 1):
 - Place each rat individually into the conditioning chamber.
 - Allow a 3-minute habituation period.
 - Present an auditory conditioned stimulus (CS), such as an 85 dB tone at 2800 Hz, for 30 seconds.
 - During the final 2 seconds of the tone presentation, deliver a foot shock (US) of 0.5 mA for 2 seconds.

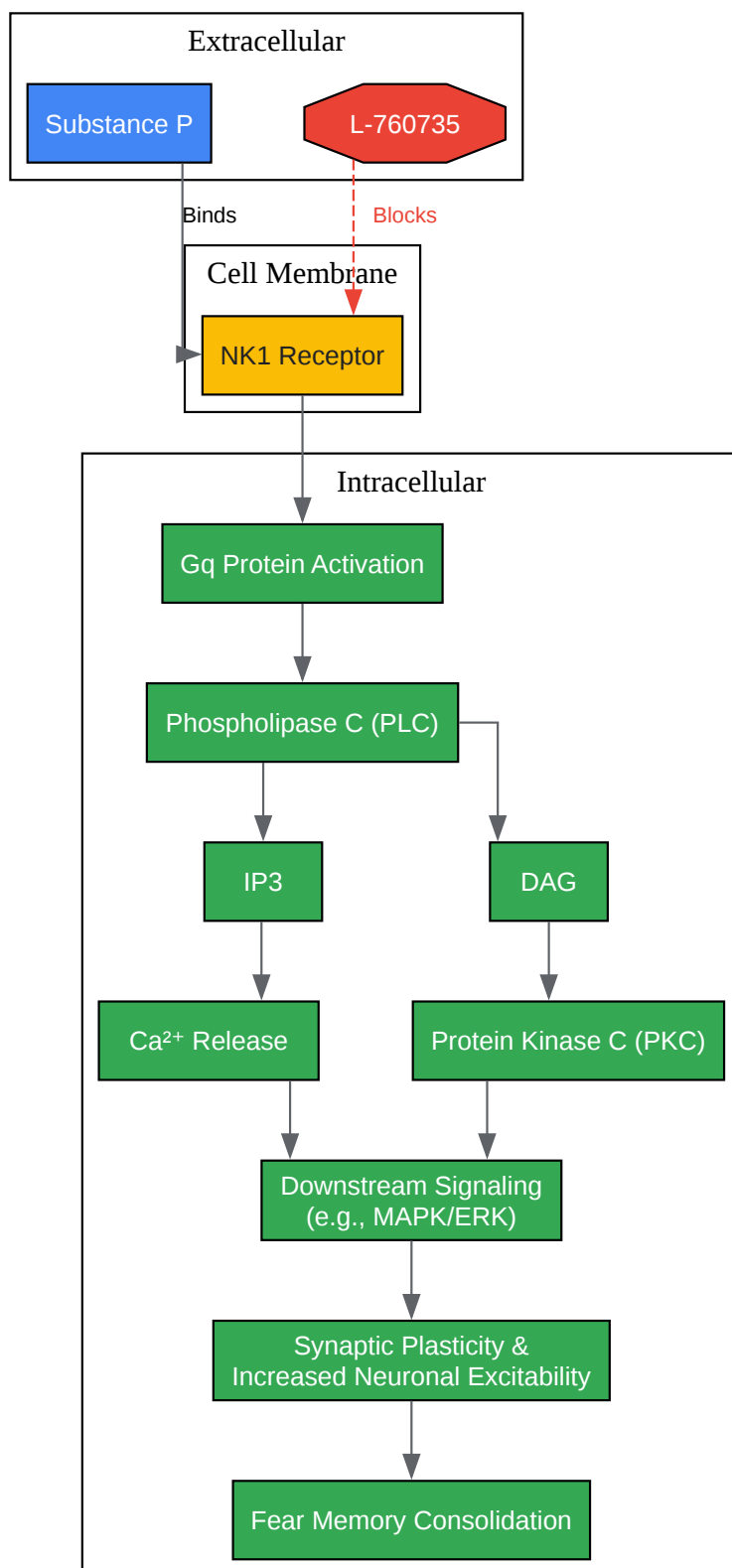
- Repeat the CS-US pairing 2-3 times with an inter-trial interval of 1-2 minutes.
- Remove the rat from the chamber 1 minute after the final pairing and return it to its home cage.
- Cued Fear Testing (Day 2):
 - 24 hours after conditioning, place each rat in a novel context.
 - Allow a 3-minute habituation period in the new context.
 - Present the auditory CS for 3 minutes continuously.
 - Record the rat's behavior throughout the session and quantify the percentage of freezing time during the presentation of the cue.
- Data Analysis: Compare the mean percentage of freezing during the cue presentation between the L-760735-treated group and the vehicle-treated group.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Experimental workflow for fear conditioning with L-760735.



[Click to download full resolution via product page](#)

Substance P/NK1 receptor signaling in fear memory.

- To cite this document: BenchChem. [Application Notes and Protocols for L-760735 in Fear Conditioning Paradigms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608429#l-731735-protocol-for-fear-conditioning-paradigms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com